

# **Essential Safety and Logistical Information for Handling Covi-ox**®

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For researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling any laboratory material. This document provides essential, step-by-step guidance for the safe handling and disposal of **Covi-ox**®, a trade name for a mixed tocopherol concentrate of natural origin. While generally not classified as a hazardous substance, proper personal protective equipment (PPE) and handling procedures are necessary to ensure a safe laboratory environment.

## **Personal Protective Equipment (PPE)**

When working with **Covi-ox**®, the following personal protective equipment should be utilized to minimize exposure and ensure safety.



PPE Category	Item	Standard/Specification
Eye Protection	Safety glasses with side- shields or frame goggles	EN 166 or equivalent
Face shield (if splashing is a risk)		
Hand Protection	Chemical resistant protective gloves	EN 374
Respiratory Protection	Particle filter with medium efficiency for solid and liquid particles (in case of vapor/aerosol release)	e.g., EN 143 or 149, Type P2 or FFP2
Body Protection	Closed work clothing	Based on level of activity and exposure

## **First Aid Measures**

In the event of accidental exposure to Covi-ox®, the following first aid procedures should be followed.

Exposure Route	First Aid Procedure
Eye Contact	Wash affected eyes for at least 15 minutes under running water with eyelids held open.[1] [2]
Skin Contact	Wash thoroughly with soap and water.[1][2] Remove contaminated clothing.[1][2]
Ingestion	Rinse mouth and then drink plenty of water.[1][2]
Inhalation	Keep the patient calm and remove them to fresh air.[1][2]

# **Spill and Disposal Procedures**



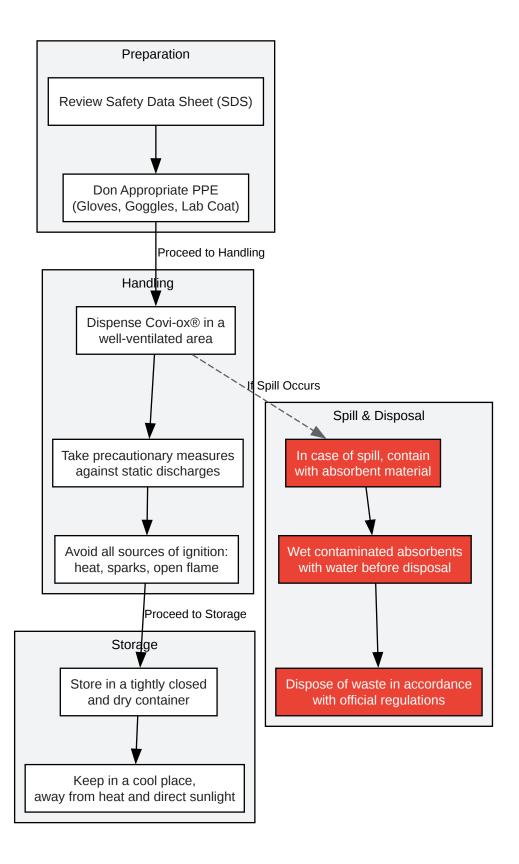
Proper containment and disposal of **Covi-ox**® are critical to prevent environmental contamination and maintain a safe workspace. A high risk of slipping is associated with spilled product.[1][2][3][4][5]

Procedure	Action
Spill Containment	For large spills, dike the spillage and pump off the product.[1][2] For smaller residues, contain with absorbent material such as sand, silica gel, or general-purpose binder.[1][2]
Disposal of Contaminated Materials	Soiled textiles, cleaning rags, and adsorbents are capable of self-ignition and should be wetted with water before disposal in a safe manner.[1] [2][5] Dispose of absorbed material in accordance with official regulations.[1][2][5][6]
Fire Fighting	In case of fire, carbon oxides and other harmful vapors may be released.[1][2][3] Wear a self-contained breathing apparatus.[1][2][3] Use dry powder, carbon dioxide, water spray, or alcohol-resistant foam to extinguish.[1][4]

# **Handling and Storage Workflow**

To ensure the safe handling and storage of **Covi-ox**®, the following workflow should be implemented. This process is designed to minimize risks and maintain the integrity of the product.





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Caption: A logical workflow for the safe handling of **Covi-ox**®.



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By adhering to these guidelines, researchers and laboratory professionals can handle **Coviox**® safely and effectively, minimizing risks and ensuring a secure working environment.

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